

Thymolindophenol Sodium Salt: Solubility Profiling & Technical Application Guide

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Compound of Interest

Compound Name: *Thymolindophenol Sodium Salt*

CAS No.: 5418-43-9

Cat. No.: B1592863

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CAS Number: 5418-43-9 Molecular Formula: $C_{16}H_{16}NNaO_2$ Molecular Weight: 277.30 g/mol
Primary Classification: Redox Indicator / Acid-Base Indicator[1]

Executive Summary

Thymolindophenol Sodium Salt (5'-Isopropyl-2'-methyldophenol sodium salt) is a specialized indophenol dye utilized primarily as a redox indicator and colorimetric reagent in enzymatic assays.[2] Unlike its non-ionic parent compound, the sodium salt form is engineered for enhanced aqueous solubility, facilitating its use in physiological buffers without the need for high concentrations of organic co-solvents. This guide provides a definitive solubility profile and standardized protocols for preparing stable stock solutions, addressing the common precipitation issues encountered in high-throughput screening (HTS) and enzymatic kinetics.

Solubility Profile & Solvent Compatibility

The sodium salt moiety fundamentally alters the solvation thermodynamics compared to the free phenol. While the base form requires organic solvents, the sodium salt is highly water-soluble.

Quantitative Solubility Data

Solvent	Solubility Rating	Estimated Max Conc.	Usage Context
Water (deionized)	Excellent	~50 mg/mL (180 mM)	Preferred. Ideal for working solutions and direct addition to aqueous buffers.
Ethanol (95-100%)	Good	~20 mg/mL	Useful for rapid evaporation or specific organic synthesis applications.
DMSO	Excellent	>100 mg/mL	Recommended for long-term cryo-storage of stock solutions to prevent hydrolysis.
PBS (pH 7.4)	Good	~10-20 mg/mL	Ionic strength may slightly reduce saturation limit compared to pure water.

Mechanistic Insight: The "Salt Effect"

The presence of the sodium cation (

) creates an ionic dipole that interacts favorably with water molecules, overcoming the hydrophobic effect of the isopropyl and methyl groups on the phenolic rings.

- In Water: Dissociation into

and the Indophenolate anion occurs readily. The anion is stabilized by resonance, maintaining solubility.

- In Acidic Media: Caution is required. Dropping the pH below the pKa (typically < 6) will protonate the phenolate oxygen, reverting the molecule to its neutral, hydrophobic form,

which may precipitate out of aqueous solution.

Preparation Protocols

Protocol A: Aqueous Stock Solution (10 mM)

Best for immediate use in enzymatic assays or redox titrations.

Materials:

- **Thymolindophenol Sodium Salt** (CAS 5418-43-9)[1][2][3][4][5][6]
- Ultrapure Water (Type I, 18.2 MΩ·cm)
- 0.22 μm PES Syringe Filter (Optional for sterilization)

Procedure:

- Calculate: To prepare 10 mL of 10 mM solution, weigh 27.7 mg of **Thymolindophenol Sodium Salt**.
- Dissolve: Transfer powder to a 15 mL conical tube. Add 10 mL of Ultrapure Water.
- Vortex: Vortex at medium speed for 30-60 seconds. The solution should turn a deep blue (alkaline) or reddish-blue depending on water pH.
 - Note: If the water is slightly acidic, the solution may appear reddish. This is normal.
- Filter (Optional): If used for cell culture, filter through a 0.22 μm membrane.
- Storage: Store at +4°C in the dark. Stable for 1-2 weeks.

Protocol B: DMSO Cryo-Stock (100 mM)

Best for long-term storage and high-concentration spikes.

Procedure:

- Weigh 277.3 mg of **Thymolindophenol Sodium Salt**. [1][2]

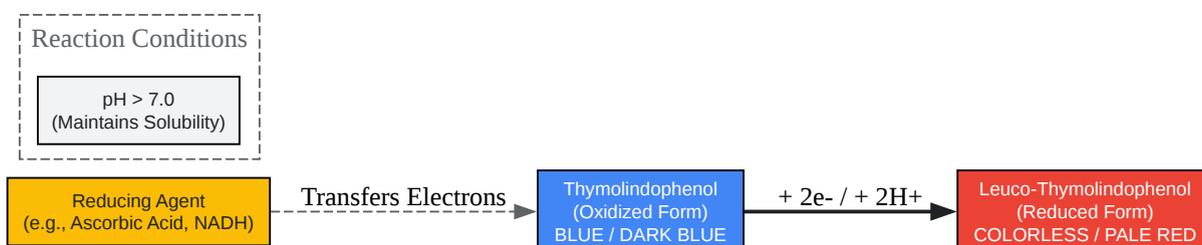
- Add 10 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Vortex until completely dissolved.
- Aliquot into amber cryovials (e.g., 500 μ L each) to avoid freeze-thaw cycles.
- Storage: Store at -20°C . Stable for >6 months.

Application Workflows & Signaling Logic

Thymolindophenol acts as an electron acceptor in redox reactions. Its color transition is a direct visual output of the oxidation state or pH environment.

Workflow: Redox State Monitoring

The molecule transitions from Blue (Oxidized) to Colorless/Red (Reduced) upon accepting electrons. This is critical in monitoring dehydrogenase activity or Vitamin C determination.



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Figure 1: Redox transition pathway of Thymolindophenol. The visual shift from Blue to Colorless allows for spectrophotometric quantification of reducing agents.

Troubleshooting & Critical Considerations

Observation	Root Cause	Corrective Action
Precipitation in Buffer	pH is too low (< pH 6.0).	The sodium salt converts to the insoluble protonated phenol. Adjust buffer pH to > 7.0 or add 5-10% Ethanol/DMSO.
Slow Dissolution	"Salting out" effect in high-salt buffers (e.g., 1M NaCl).	Dissolve the compound in pure water or DMSO first (Protocol A/B) before diluting into the high-salt buffer.
Color Drift	CO ₂ absorption from air lowering pH.	Use buffered solutions (PBS, Tris) rather than unbuffered water for working solutions exposed to air.

References

- ResearchGate. (2018). Discussion on Solvent Compatibility for Organic Salts in Biological Assays. Retrieved from [[Link](#)]

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- To cite this document: BenchChem. [Thymolindophenol Sodium Salt: Solubility Profiling & Technical Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1592863#thymolindophenol-sodium-salt-solubility-in-different-solvents\]](https://www.benchchem.com/product/b1592863#thymolindophenol-sodium-salt-solubility-in-different-solvents)

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